

techniques for measuring the binding affinity of 4-Cyclopropoxy-5-nitronicotinonitrile

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Application Note: Characterization of Binding Affinity for the Functionalized Pyridine Scaffold: **4-Cyclopropoxy-5-nitronicotinonitrile**

Executive Summary & Biological Context

The compound **4-Cyclopropoxy-5-nitronicotinonitrile** represents a "privileged scaffold" in modern medicinal chemistry, particularly within Fragment-Based Drug Discovery (FBDD). Its structural motifs—an electron-deficient pyridine core, a hydrophobic cyclopropoxy tail, and a reactive nitrile/nitro pair—are characteristic of inhibitors targeting Phosphodiesterase 4 (PDE4) and various Tyrosine Kinases (e.g., EGFR, Src).

Measuring the binding affinity (

) of such low-molecular-weight (LMW) intermediates (~205 Da) presents unique challenges:

- **Fast Kinetics:** Fragments often exhibit rapid on/off rates, exceeding the resolution of standard kinetic assays.

- Solubility Limits: The lipophilic cyclopropyl and nitro groups can induce aggregation or precipitation in aqueous buffers.

- Low Affinity: Expected

values often range from high micromolar (

M) to millimolar (mM), requiring high-concentration sensitivity.

This guide details a multi-modal approach to rigorously quantify the binding affinity of **4-Cyclopropoxy-5-nitronicotinonitrile** against a target protein (e.g., a kinase or PDE4 construct), utilizing Surface Plasmon Resonance (SPR) for kinetics and Ligand-Observed NMR (STD-NMR) for structural validation.

Pre-Assay Physicochemical Quality Control

Before affinity measurement, the compound must undergo rigorous QC to prevent false positives caused by aggregation (promiscuous binding).

Protocol: Solubility & Aggregation Check

- Technique: Dynamic Light Scattering (DLS)
- Buffer: 20 mM HEPES pH 7.4, 150 mM NaCl, 0.005% Tween-20.
- Procedure:
 - Prepare a 100 mM stock in DMSO.
 - Dilute to 500 M in assay buffer (final DMSO 0.5-2%).
 - Measure scattering intensity.
 - Pass Criteria: Polydispersity Index (Pdl) < 0.2; no particles > 5 nm radius.

- Note: If aggregation occurs, add 0.01% Triton X-100 or reduce concentration.

Method 1: Surface Plasmon Resonance (SPR)

SPR is the gold standard for determining binding kinetics and steady-state affinity for fragments. We utilize a "Clean Screen" approach followed by Steady-State Affinity analysis.

Experimental Design Rationale

- Sensor Chip: Series S Sensor Chip CM5 (carboxymethylated dextran) is standard. However, for hydrophobic fragments like this, a CM7 (higher capacity) or NTA (for His-tagged proteins) chip helps improve signal-to-noise ratio (R_{max}).
- Immobilization: High density ligand immobilization (Target R_{max} > 30 RU) is required because the analyte MW (205 Da) is small relative to the protein (~40-60 kDa).
 - Theoretical

Formula:

Step-by-Step Protocol

A. Immobilization (Amine Coupling)

- Activation: Inject EDC/NHS (1:1) for 420s at 10 L/min.
- Ligand Injection: Inject Target Protein (20 g/mL in 10 mM Sodium Acetate pH 5.0) to reach ~8000 RU.
- Blocking: Inject 1 M Ethanolamine-HCl pH 8.5 for 420s.
- Reference: Immobilize a reference protein (e.g., BSA) or activate/deactivate a reference flow cell.

B. Binding Cycle (Multi-Cycle Kinetics)

- Running Buffer: PBS-P+ (20 mM Phosphate, 2.7 mM KCl, 137 mM NaCl, 0.05% Surfactant P20), 2% DMSO. Critical: Match DMSO in running buffer and samples exactly.
- Solvent Correction: Perform a DMSO calibration cycle (1.5% to 2.5% DMSO) to correct for bulk refractive index shifts.
- Analyte Injection:
 - Prepare a 2-fold dilution series of **4-Cyclopropoxy-5-nitronicotinonitrile** (e.g., 1 mM down to 15 M).
 - Contact Time: 30s (fast association expected).
 - Dissociation Time: 60s (fast dissociation expected).
 - Flow Rate: 30 L/min.
- Regeneration: Usually not required for fragments (fast off-rate). If needed, use a mild "wash" with running buffer for 60s.

C. Data Analysis

- Since fragments often have , kinetic fitting (1:1 Langmuir) may be unstable.
- Preferred Method: Steady-State Affinity (
). Plot Equilibrium Response (
) vs. Concentration (
).
 - Equation:

Method 2: Saturation Transfer Difference (STD) NMR

To confirm that the binding is specific and driven by the cyclopropyl moiety (a key pharmacophore), STD-NMR is essential. It detects magnetization transfer from the protein to the bound ligand.

Experimental Design Rationale

- Principle: Irradiate the protein at a frequency where only the protein absorbs (e.g., -1 ppm or 12 ppm). Magnetization spreads to the bound ligand via the Nuclear Overhauser Effect (NOE). Free ligands retain equilibrium magnetization.
- Result: The difference spectrum (Off-resonance minus On-resonance) shows signals only from the ligand protons in contact with the protein.

Step-by-Step Protocol

- Sample Preparation:
 - Protein: 10-20
M Target Protein in deuterated buffer (50 mM Phosphate, 150 mM NaCl, pD 7.4).
 - Ligand: 1-2 mM **4-Cyclopropoxy-5-nitronicotinonitrile** (100-fold excess).
 - Solvent: 90%
/ 10%
(or 100%
if exchangeable protons are not of interest).
- Pulse Sequence: Standard STD sequence with water suppression (e.g., excitation sculpting).
 - On-Resonance Irradiation: Gaussian train pulses at 0.5 ppm (check for ligand overlap) or -1.0 ppm.
 - Off-Resonance Irradiation: 30 ppm.

- Saturation Time: 2.0 seconds.
- Acquisition:
 - Record 1D

NMR (Reference).
 - Record STD spectrum (Difference).
 - Number of Scans: 512-1024 (signal is weak).
- Analysis:
 - Identify the cyclopropyl protons (multiplets at 0.6–1.0 ppm) and the pyridine proton (~8.5-9.0 ppm).
 - Epitope Mapping: Calculate % STD factor (). High % STD indicates close contact with the protein surface.

Visualizations & Workflows

Figure 1: Fragment Characterization Workflow

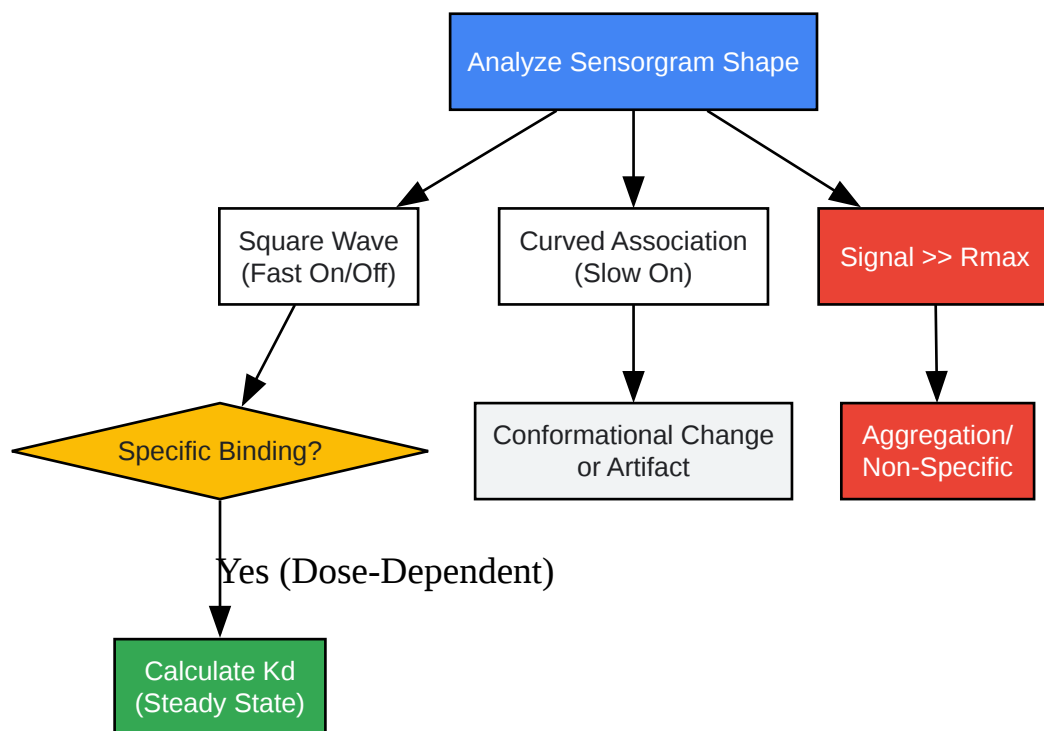
Caption: Integrated workflow for validating the binding of **4-Cyclopropoxy-5-nitronicotinonitrile**, moving from QC to kinetic and structural validation.



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Figure 2: SPR Sensorgram Logic for Fragments

Caption: Distinguishing specific fragment binding from non-specific effects using sensorgram shape analysis.



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Data Presentation & Analysis

Table 1: Expected Results & Interpretation

Parameter	Method	Typical Value (Fragment)	Interpretation
(Affinity)	SPR	10 M - 2 mM	Lower values indicate a "hit" suitable for optimization.
Ligand Efficiency (LE)	Calculation	> 0.3 kcal/mol/HA	. Critical for fragments.
STD Factor	NMR	5% - 20%	High signal on cyclopropyl protons confirms hydrophobic pocket binding.
Solubility Limit	DLS	> 200 M	Ensure assay concentration is below this limit to avoid artifacts.

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